

Safety and handling precautions for 4-Fluoro-2-methoxyphenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Fluoro-2-methoxyphenol

Cat. No.: B1225191

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An In-depth Technical Guide to the Safety and Handling of **4-Fluoro-2-methoxyphenol**

For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive safety and handling information for **4-Fluoro-2-methoxyphenol** (CAS No: 450-93-1). The information is compiled from various safety data sheets and chemical databases to ensure a thorough guide for laboratory and industrial settings.

Chemical Identification and Physical Properties

4-Fluoro-2-methoxyphenol, also known as 4-Fluoroguaiacol, is a fluorinated organic compound used in various chemical syntheses.^{[1][2]} Its fundamental properties are summarized below.

Property	Value	Source
CAS Number	450-93-1	[3] [4] [5]
Molecular Formula	C ₇ H ₇ FO ₂	[3] [4]
Molecular Weight	142.13 g/mol	[4] [6]
Appearance	Colorless to light yellow clear liquid	[1] [4] [7]
Boiling Point	195 °C (lit.)	[4] [7]
Density	1.247 g/mL at 25 °C (lit.)	[4]
Flash Point	101.4 - 101.6 °C (214.9 - 215 °F) - closed cup	[3] [4] [7]
Refractive Index	n _{20/D} 1.517 (lit.)	[4]
Storage Temperature	Room Temperature, under inert atmosphere	[4]

Hazard Identification and GHS Classification

4-Fluoro-2-methoxyphenol is classified as a hazardous substance. The GHS classification is based on its potential to cause skin, eye, and respiratory irritation.[\[6\]](#)

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation
Acute Toxicity (Oral, Dermal, Inhalation)	Category 4	H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled

Signal Word: Warning[3][4]

Hazard Pictogram:

-  alt text

Precautionary Statements:[3][4][8]

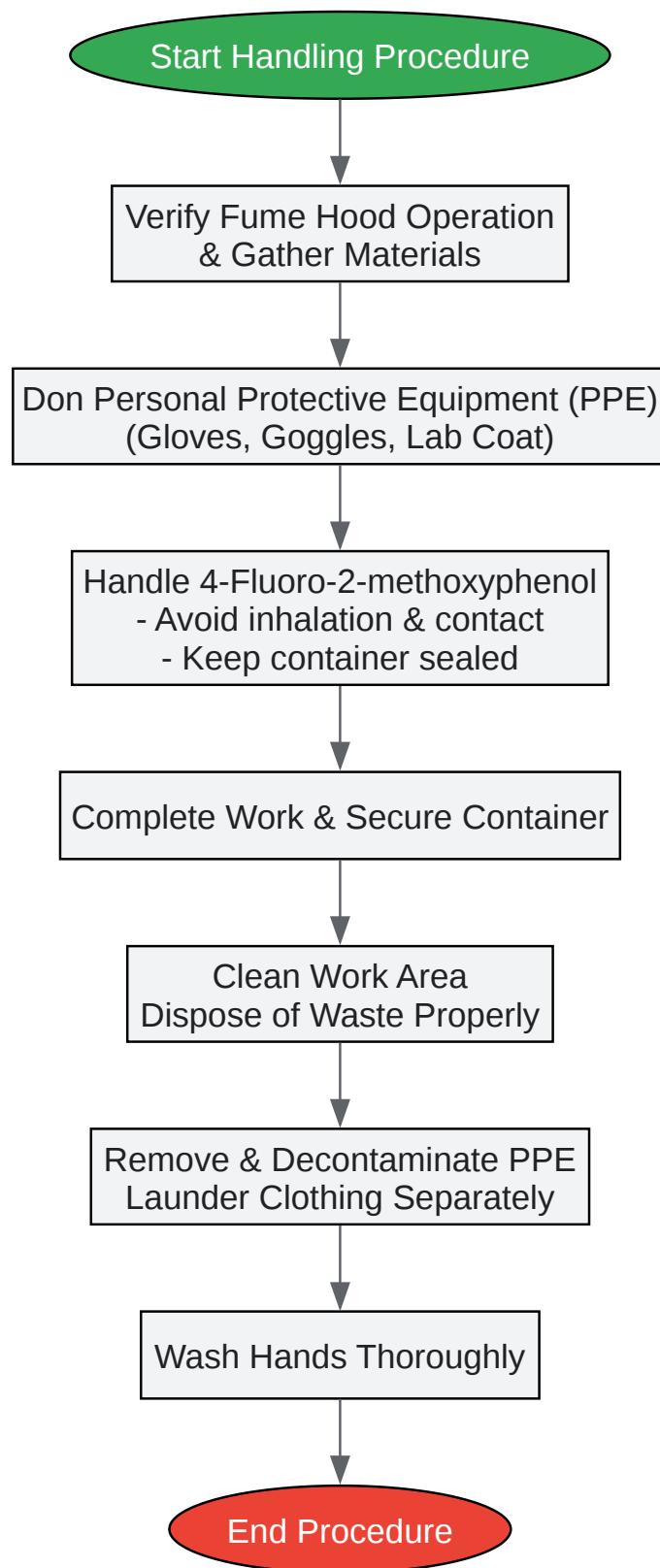
- Prevention: P261, P264, P271, P280
- Response: P302+P352, P304+P340, P305+P351+P338, P312
- Storage: P403+P233, P405
- Disposal: P501

Safe Handling and Storage

Proper handling and storage are crucial to minimize exposure and ensure laboratory safety.

Handling Procedures

- Avoid all personal contact, including inhalation of vapors.[8]
- Use only in a well-ventilated area or under a chemical fume hood.[7][8]
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and protective clothing.[3][7][8]
- Do not eat, drink, or smoke when handling the substance.[1][8]
- Wash hands and any exposed skin thoroughly after handling.[3][7][8]
- Keep containers securely sealed when not in use.[8]
- Avoid contact with incompatible materials such as strong oxidizing agents and strong acids.
[7]



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Caption: General workflow for safely handling **4-Fluoro-2-methoxyphenol**.

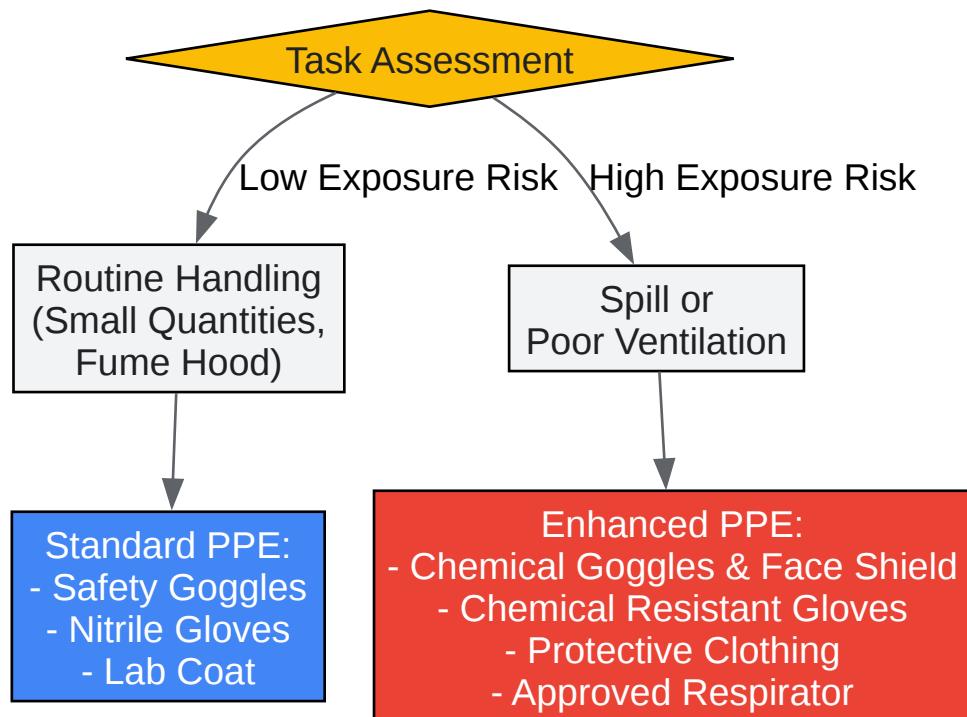
Storage Conditions

- Store in a dry, cool, and well-ventilated place.[3][7]
- Keep containers tightly closed to prevent moisture contact.[7][8]
- Store locked up.[3][7]
- Use polyethylene or polypropylene containers as recommended by the manufacturer.[8]
- Ensure all containers are clearly labeled and free from leaks.[8]

Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and PPE are essential to prevent exposure.

- Engineering Controls: Work should be performed in a well-ventilated area, preferably within a chemical fume hood to maintain safe atmospheric conditions.[7][8] Eyewash stations and safety showers must be readily accessible.[9]
- Eye/Face Protection: Wear chemical safety goggles or a face shield.[7]
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.[7][8]
- Respiratory Protection: If ventilation is inadequate or for spill cleanup, use a NIOSH/MSHA-approved respirator with an appropriate filter for organic vapors (e.g., type ABEK).[7]

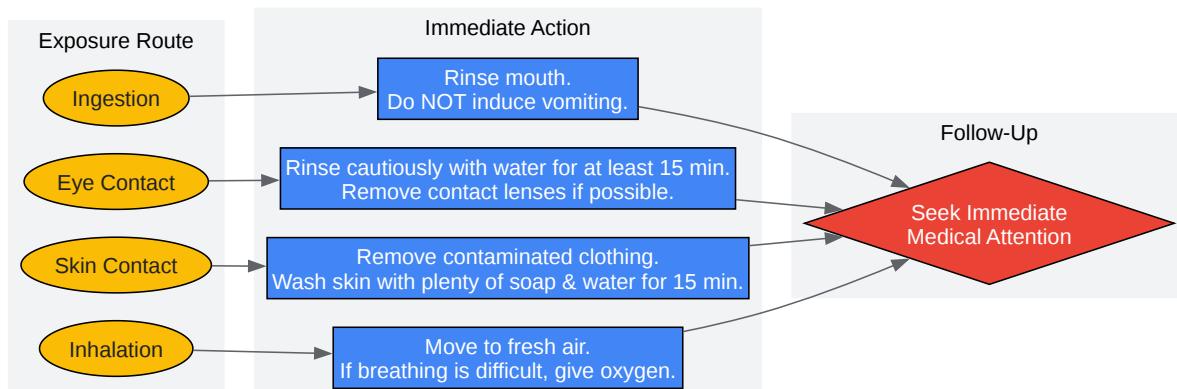


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Caption: Logic for selecting appropriate PPE based on exposure risk.

First Aid Measures

Immediate and appropriate first aid is critical in case of exposure. Seek medical attention for all exposure incidents.[\[7\]](#)[\[10\]](#)



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Caption: First aid procedures for different routes of exposure.

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[1][7] If breathing is difficult or has stopped, provide artificial respiration or oxygen and seek immediate medical attention.[7][10]
- Skin Contact: Immediately remove contaminated clothing.[10] Wash the affected area with plenty of soap and water for at least 15 minutes.[7][9][10] If skin irritation occurs, get medical advice.[3]
- Eye Contact: Immediately rinse the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[7][9] Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[3][7]
- Ingestion: Do NOT induce vomiting.[11][12] Rinse the mouth with water.[1][7] Never give anything by mouth to an unconscious person. Call a poison center or doctor immediately.[1][7][12]

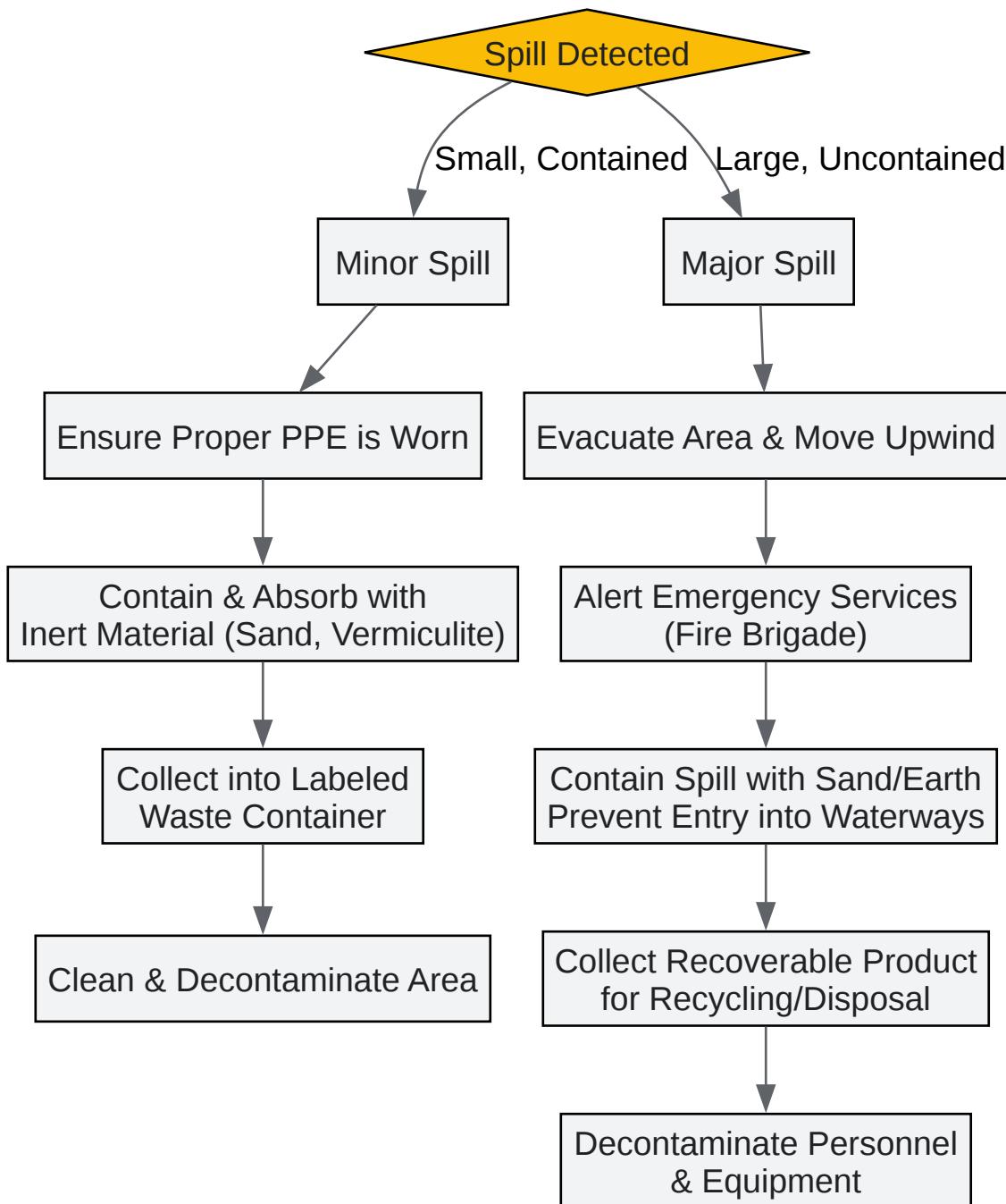
Fire-Fighting and Accidental Release Measures

Fire-Fighting

- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[12] Water spray may be inefficient.[13]
- Hazards: The substance is not considered a significant fire risk, but containers may burn.[8] Thermal decomposition can release corrosive and irritating gases and vapors, such as hydrogen fluoride.[7][8]
- Firefighter Protection: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[7][12] Cool fire-exposed containers with a water spray from a protected location.[8]

Accidental Release Measures

- Personal Precautions: Evacuate personnel from the area.[8] Avoid breathing vapors and ensure adequate ventilation.[8] Wear full protective equipment as described in Section 4.[8]
- Environmental Precautions: Prevent spillage from entering drains or waterways.[8]
- Containment and Cleanup:
 - Minor Spills: Absorb the spill with inert material such as sand, earth, or vermiculite.[8] Collect the material into a suitable, labeled container for disposal.[8]
 - Major Spills: Clear the area and move upwind.[8] Alert the fire brigade.[8] Contain the spill using sand or earth.[8] Collect recoverable product into labeled containers.[8] After cleanup, decontaminate all protective equipment before reuse.[8]

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Caption: Response workflow for minor and major spills.

Disposal Considerations

Dispose of waste contents and containers in accordance with local, regional, and national regulations.^{[3][7]} Waste should be handled by an approved waste disposal plant.^{[1][7]} Do not

allow the chemical to enter drains or the environment.

Disclaimer: This guide is intended for informational purposes for trained professionals. It is not a substitute for a formal safety data sheet (SDS) or professional safety training. Always refer to the specific SDS provided by the manufacturer before handling this chemical.

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- To cite this document: BenchChem. [Safety and handling precautions for 4-Fluoro-2-methoxyphenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1225191#safety-and-handling-precautions-for-4-fluoro-2-methoxyphenol]

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